

Application Notes and Protocols for Tiaramide Hydrochloride in Cell Culture Experiments

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Compound of Interest

Compound Name: *Tiaramide Hydrochloride*

Cat. No.: *B1683148*

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Introduction

Tiaramide Hydrochloride is a non-steroidal anti-inflammatory drug (NSAID) with additional anti-allergic properties.[1][2] Its primary mechanism of action involves the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2, which are critical in the inflammatory cascade.[3] This inhibition leads to a reduction in the synthesis of prostaglandins, key mediators of inflammation and pain. Furthermore, **Tiaramide Hydrochloride** has been shown to inhibit the release of histamine from mast cells, contributing to its anti-allergic effects.[1][2] These properties make it a valuable compound for in vitro studies of inflammation, allergy, and pain signaling pathways.

These application notes provide detailed protocols for the preparation of **Tiaramide Hydrochloride** solutions and their use in common cell culture-based assays to evaluate its anti-inflammatory and cytotoxic effects.

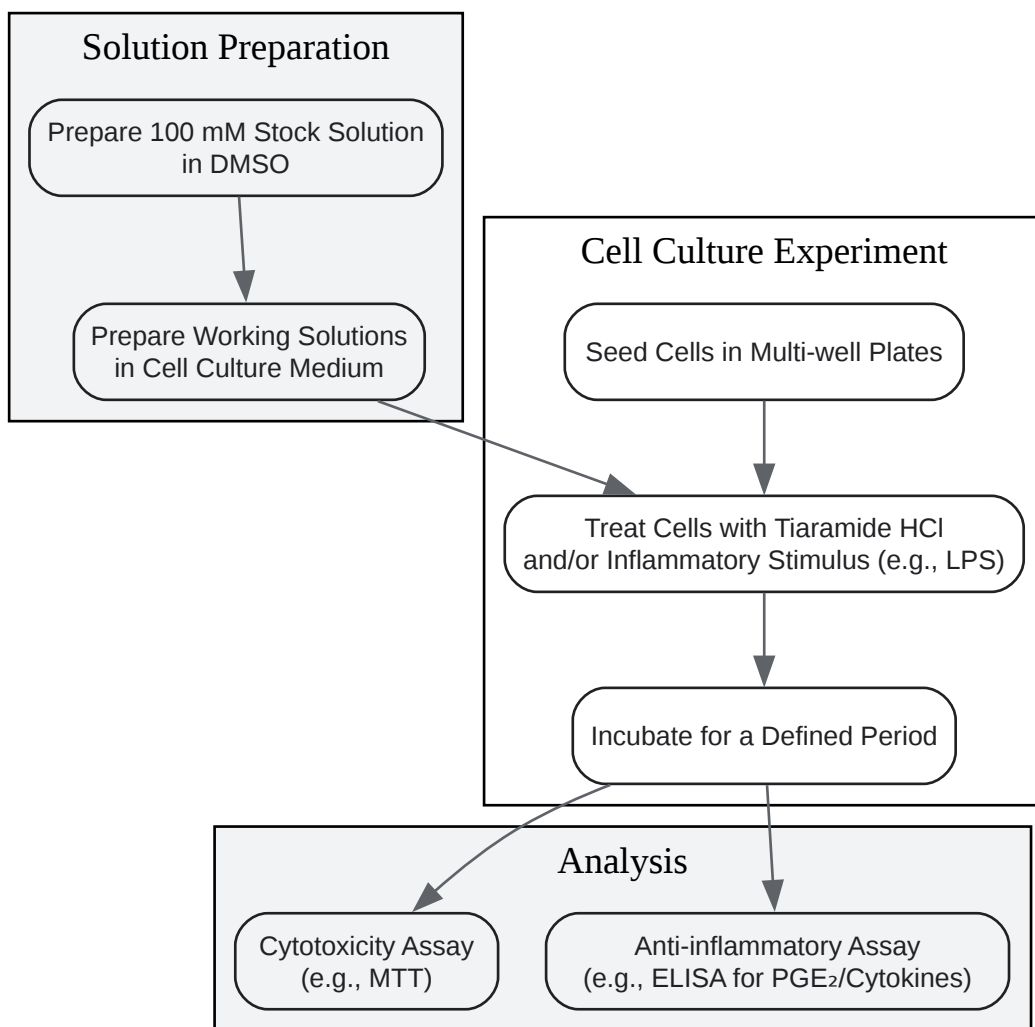
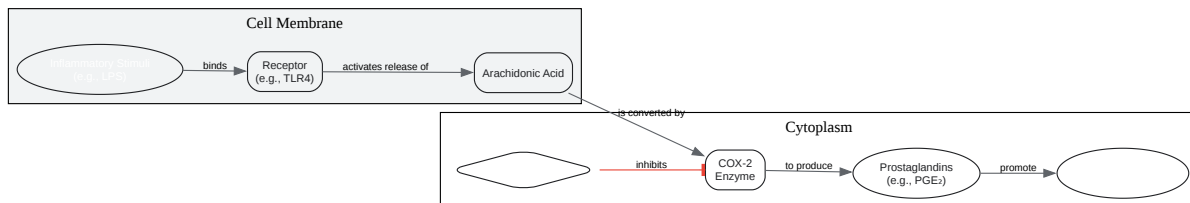
Data Presentation

The following table summarizes the key quantitative parameters of **Tiaramide Hydrochloride** for use in cell culture experiments.

Parameter	Value	Cell Line	Comments
Solubility	125 mg/mL (318.63 mM) in DMSO	N/A	Ultrasonic treatment may be required for complete dissolution.
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	N/A	Aliquot to avoid repeated freeze-thaw cycles.
Typical Working Concentration Range	1 - 100 µM	Varies by cell type and assay	Optimization is recommended for each specific experimental setup.
IC ₅₀ (Cytotoxicity)	> 100 µM	e.g., RAW 264.7, HEK293T	Tiaramide Hydrochloride generally exhibits low cytotoxicity at effective anti-inflammatory concentrations. Specific IC ₅₀ values should be determined empirically for the cell line of interest.
Effective Concentration (Anti-inflammatory)	10 - 50 µM	e.g., LPS-stimulated RAW 264.7 cells	Significant inhibition of prostaglandin E ₂ (PGE ₂) and pro-inflammatory cytokine production is typically observed in this range.

Signaling Pathways and Experimental Workflow

To visually represent the mechanisms and procedures described, the following diagrams have been generated.



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References

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